

4,6-Dichloro-2-methyl-5-nitropyrimidine safety data sheet (SDS)

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Compound of Interest

Compound Name: 4,6-Dichloro-2-methyl-5-nitropyrimidine

Cat. No.: B082758

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An In-depth Technical Guide to the Safety Data for **4,6-Dichloro-2-methyl-5-nitropyrimidine**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and hazard profile of chemical reagents is paramount for ensuring laboratory safety and proper experimental conduct. This document provides a comprehensive overview of the available safety data for **4,6-Dichloro-2-methyl-5-nitropyrimidine** (CAS No: 13162-43-1), a heterocyclic building block used in organic synthesis.[1]

Chemical Identification and Physicochemical Properties

4,6-Dichloro-2-methyl-5-nitropyrimidine is a chlorinated nitropyrimidine derivative.[2] Accurate identification and knowledge of its physical properties are foundational to its safe handling.

Identifier	Value	Source
IUPAC Name	4,6-dichloro-2-methyl-5-nitropyrimidine	PubChem[2]
CAS Number	13162-43-1	ChemScene[3], PubChem[2]
Molecular Formula	C ₅ H ₃ Cl ₂ N ₃ O ₂	ChemScene[3], PubChem[2]
Molecular Weight	208.00 g/mol	ChemScene[3], PubChem[2]
Synonyms	Pyrimidine, 4,6-dichloro-2-methyl-5-nitro-	ChemScene[3], PubChem[2]
InChIKey	OPXGPTXSLFZVCA-UHFFFAOYSA-N	PubChem[2]
SMILES	CC1=NC(=C(C(=N1)Cl)--INVALID-LINK--[O-])Cl	PubChem[2]

Computed Physicochemical Property	Value	Source
Boiling Point	310.4°C at 760 mmHg	Crysdot LLC
Topological Polar Surface Area (TPSA)	71.6 Å ²	PubChem[2]
LogP	2.00	ChemScene[3]
Hydrogen Bond Donors	0	ChemScene[3]
Hydrogen Bond Acceptors	4	ChemScene[3]
Rotatable Bonds	1	ChemScene[3]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. **4,6-Dichloro-2-methyl-5-nitropyrimidine** is classified as hazardous.[2]

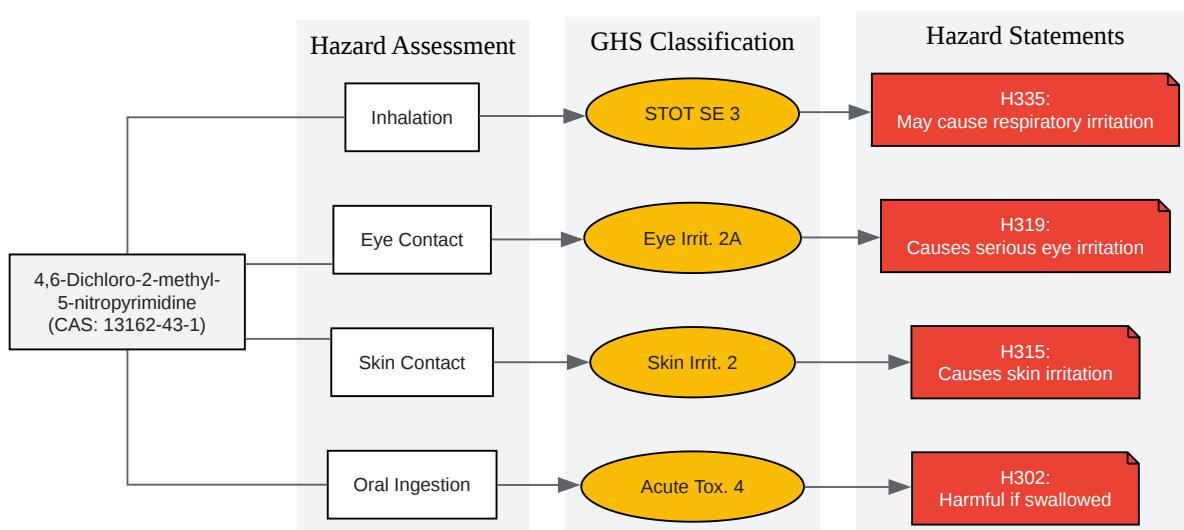
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Acute Tox. 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Skin Irrit. 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Eye Irrit. 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	STOT SE 3	H335: May cause respiratory irritation

Source: PubChem[2]

The corresponding GHS pictograms and signal word are:

- Pictogram: Exclamation Mark
- Signal Word: Warning[2]

A logical workflow for the GHS hazard identification of this substance is illustrated below.



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Caption: GHS Hazard Identification Workflow for the substance.

Experimental Protocols Overview

While specific experimental reports for **4,6-Dichloro-2-methyl-5-nitropyrimidine** are not detailed in the available safety data sheets, the GHS classifications are based on standardized testing protocols, typically following OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Oral Toxicity (H302) This classification is likely derived from a study consistent with OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or similar methods.

- Methodology: A single dose of the substance is administered orally to fasted animals (typically rats). The animals are observed for a period (e.g., 14 days) for signs of toxicity and mortality. The classification "Category 4" suggests an LD₅₀ (lethal dose for 50% of the test population) value is estimated to be between 300 and 2000 mg/kg body weight.

Skin Irritation (H315) This hazard is determined using protocols such as OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).

- Methodology: A small amount of the substance (e.g., 0.5 g) is applied to a shaved patch of skin on a test animal (typically a rabbit) and covered with a gauze patch for a set period (e.g., 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and scored. A "Category 2" classification indicates that the substance produced reversible inflammatory changes at the site of application.

Eye Irritation (H319) This classification is based on studies like OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).

- Methodology: A small, measured amount of the substance is applied into one eye of a test animal (typically a rabbit), with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals. "Category 2A" signifies that the substance produces eye irritation that is fully reversible within 21 days of observation.

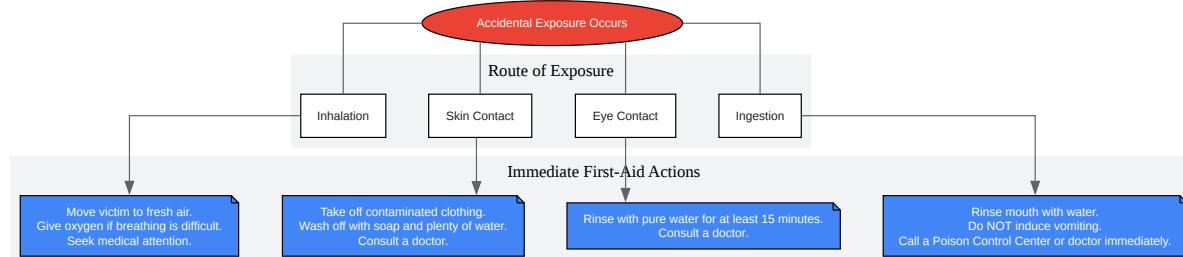
Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling this chemical. The following tables summarize the recommended precautionary statements, first-aid measures, and storage conditions.

Type	Precautionary Statements (P-phrases)
Prevention	P261, P264, P270, P271, P280
Response	P301+P317, P302+P352, P304+P340, P305+P351+P338, P319, P321, P330, P332+P317, P337+P317, P362+P364
Storage	P403+P233, P405
Disposal	P501

Source: PubChem[2]

The workflow for appropriate first-aid response is critical in case of accidental exposure.



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Caption: First-Aid Response Workflow by Exposure Route.

Measure	Protocol	Source
Personal Precautions	Avoid dust formation. Avoid breathing mist, gas, or vapors. Wear personal protective equipment.	ECHEMI[4]
Storage	Store in a cool, dry, well-ventilated area. Keep container tightly closed. Recommended storage at 2-8°C, under an inert atmosphere.	Crysdot LLC, BLDpharm[1]
Incompatible Materials	Not explicitly listed, but strong oxidizing agents are a common incompatibility for such compounds.	
Fire-Fighting Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.	ECHEMI[4]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.	ECHEMI[4]

Stability and Reactivity

While specific reactivity data is limited, general principles of organic chemistry suggest the following:

- Stability: The compound is expected to be stable under recommended storage conditions.[5]
- Conditions to Avoid: Avoid dust formation, excess heat, and moisture.[3][4]

- Hazardous Decomposition: Thermal decomposition may produce hazardous gases such as carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen chloride.[6]
- Hazardous Polymerization: Hazardous polymerization is not expected to occur.[5]

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References

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